

Technical Monograph: Octanamidine (Octanimidamide)

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Compound of Interest

Compound Name: Octanamidine

CAS No.: 57536-05-7

Cat. No.: B12436238

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Chemical Identity, Synthetic Protocols, and Applications in Drug Design

Executive Summary & Critical Distinction

Octanamidine (systematically Octanimidamide) is an aliphatic amidine derivative of octanoic acid, primarily utilized as a versatile building block in the synthesis of nitrogenous heterocycles and as a pharmacological probe for serine proteases.^[1]

CRITICAL ADVISORY: Researchers must distinguish **Octanamidine** (C8 mono-amidine) from Octenidine (a bis-pyridinium antiseptic, CAS 70775-75-6).^{[2][3][4]} These are structurally and functionally distinct entities.^{[2][4]} Confusing the two in procurement or literature search is a common error due to phonetic similarity.^{[2][3][4]} This guide focuses exclusively on the C8 amidine species.^{[2][3][4]}

Chemical Identity & Physiochemical Profile

The following identifiers have been verified against chemical registries (CAS, PubChem) to ensure precision in procurement and database integration.

Table 1: Chemical Identifiers

Property	Octanamidine (Free Base)	Octanamidine Hydrochloride (Salt)
CAS Number	57536-05-7	52011-10-6
IUPAC Name	Octanimidamide	Octanimidamide hydrochloride
Synonyms	Caprylamidine; Heptylformamidine	Caprylamidine HCl
Molecular Formula	C ₈ H ₁₈ N ₂	C ₈ H ₁₈ N ₂ [2][3][4][5] · HCl
Molecular Weight	142.24 g/mol	178.70 g/mol
SMILES	CCCCCCCC(N)=N	CCCCCCCC(N)=N.Cl
InChI Key	OZE0372S5A (Base)	SMGTYJPMKXNQFY (Salt)
Appearance	Oily liquid / Low-melting solid	White to off-white hygroscopic solid
Solubility	Soluble in EtOH, DMSO, CHCl ₃	Soluble in water, EtOH; Insoluble in Et ₂ O

Expert Insight: The free base is chemically labile, readily absorbing CO₂ from the air to form carbonates or hydrolyzing to octanamide. For storage and synthetic stability, the hydrochloride salt (CAS 52011-10-6) is the preferred form.[2][4]

Synthetic Routes & Mechanistic Insight

The industrial and laboratory standard for synthesizing **Octanamidine** is the Pinner Synthesis. [2][3][4] This method transforms a nitrile into an amidine via an imidate intermediate.[2][3][4]

Protocol 1: Pinner Synthesis of Octanamidine HCl

Objective: Conversion of Octanenitrile to **Octanamidine** Hydrochloride.[2][3][4] Precursors: Octanenitrile (CAS 124-12-9), Anhydrous HCl gas, Absolute Ethanol, Anhydrous Ammonia.[2]

Step-by-Step Methodology:

- Imidate Formation (Pinner I):
 - Dissolve Octanenitrile (1.0 eq) in absolute ethanol (1.1 eq) and diethyl ether (solvent).
 - Cool the system to 0°C under an inert atmosphere (Ar or N₂).^{[2][4]}
 - Bubble anhydrous HCl gas through the solution until saturation (approx. 4-6 hours).
Crucial: Moisture must be excluded to prevent hydrolysis to the ester.^{[2][4]}
 - Precipitate the imidate ester hydrochloride by adding excess dry ether.^{[2][3][4]} Filter and dry under vacuum.^{[2][3][4]}
- Amidine Formation (Pinner II):
 - Suspend the imidate ester intermediate in anhydrous ethanol.^{[3][4]}
 - Treat with an excess of anhydrous ammonia (gas or solution in EtOH) at 0°C.^{[2][3]}
 - Stir at room temperature for 12-24 hours.
 - Evaporate solvent.^[4] Recrystallize the residue from acetone/ethanol to yield **Octanamidine HCl**.^{[2][3][4]}

Visualization: The Pinner Mechanism

The following diagram illustrates the reaction flow and critical intermediates.^{[2][3][4]}

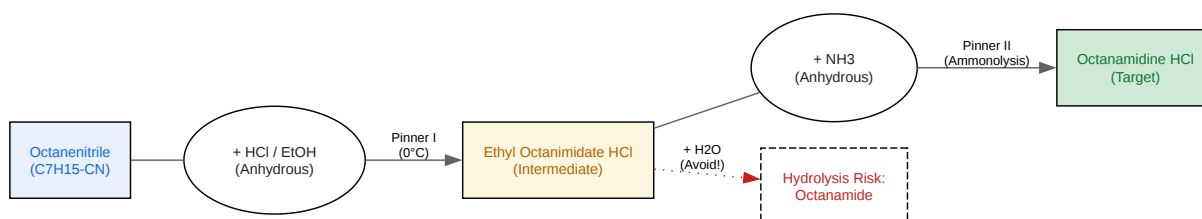


Figure 1: Pinner Synthesis Pathway for Octanamidine. Note the critical moisture sensitivity of the Imidate.

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Figure 1: Pinner Synthesis Pathway for **Octanamidine**.^{[2][3][4]} Note the critical moisture sensitivity of the Imidate.^{[3][4]}

Applications in Drug Development

Octanamidine serves as a lipophilic "warhead" or structural scaffold in two primary areas of medicinal chemistry:

A. Heterocycle Synthesis (The "Lipophilic Anchor")

Amidines are dinucleophiles that react with 1,3-electrophiles to form pyrimidines, triazines, and imidazoles. The octyl chain of **Octanamidine** imparts significant lipophilicity (LogP modulation) to the resulting heterocycle, improving membrane permeability for drug candidates.

Protocol 2: Synthesis of 2-Heptyl-4,6-dimethylpyrimidine

- Reagents: **Octanamidine** HCl (1.0 eq), Acetylacetone (1.1 eq), Sodium Ethoxide (2.5 eq), Ethanol.^[2]
- Procedure:
 - Generate the free base in situ by treating **Octanamidine** HCl with NaOEt in EtOH.^{[2][3][4]}
 - Add Acetylacetone dropwise at room temperature.^{[3][4]}
 - Reflux for 6 hours.^{[2][4]}
 - Neutralize with dilute HCl, extract with EtOAc, and purify via silica gel chromatography.
- Outcome: A pyrimidine core with a C7 lipophilic tail at the 2-position.^{[2][3][4]}

B. Protease Inhibition (Serine Protease Mimetics)

Trypsin-like serine proteases cleave peptide bonds after basic residues (Arginine, Lysine).^{[2][3]}
^[4] The amidine group (

) is a bioisostere of the guanidine group in Arginine.^[2]

- Mechanism: The protonated amidine forms a salt bridge with the Aspartate residue (Asp189 in Trypsin) at the bottom of the enzyme's S1 specificity pocket.[2][3][4]
- Utility: **Octanamidine** is used as a fragment in Fragment-Based Drug Discovery (FBDD) to probe hydrophobic S1 pockets or as a competitive inhibitor in enzymatic assays.[2][3][4]

Visualization: Heterocycle Synthesis Workflow

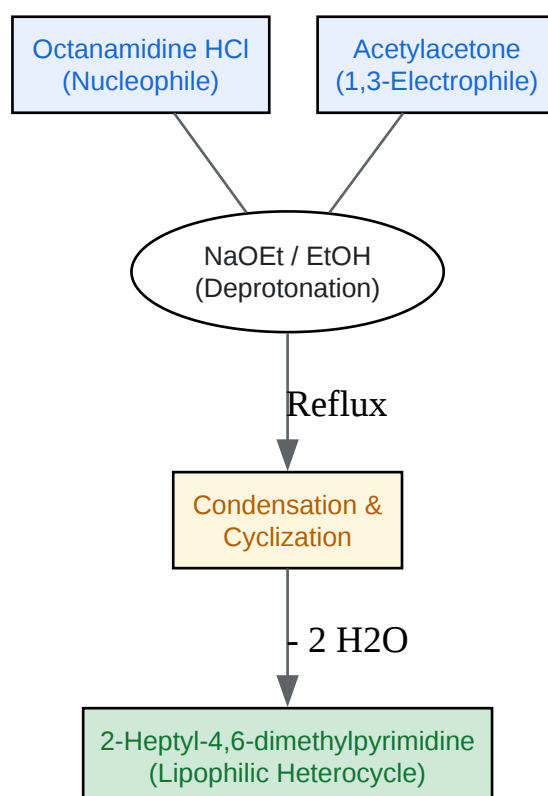


Figure 2: Cyclocondensation of Octanamidine to form Pyrimidine scaffolds.

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Figure 2: Cyclocondensation of **Octanamidine** to form Pyrimidine scaffolds.

Handling, Stability & Analytical Validation

To ensure experimental reproducibility, the following stability parameters must be observed.

Stability Profile

- Hygroscopicity: The HCl salt is highly hygroscopic.^{[2][3][4]} It must be stored in a desiccator or under inert gas (Argon).^{[2][4]}
- Hydrolysis: In aqueous basic solutions, the amidine slowly hydrolyzes to Octanamide.
- Thermal: Stable up to melting point; avoid prolonged heating >100°C without solvent.

Analytical Validation (Self-Validating Identifiers)

When synthesizing or purchasing, verify identity using these characteristic signals:

- ¹H NMR (DMSO-d₆):
 - ppm (Broad s, 3H, Amidine NH/NH₂⁺).^[2]
 - ppm (t, 2H, -CH₂ next to amidine).^{[2][4]}
 - ppm (t, 3H, terminal CH₃).
- IR Spectroscopy:
 - Strong absorption at 1680-1690 cm⁻¹ (C=N stretch).^{[2][4]}
 - Broad bands at 3000-3300 cm⁻¹ (N-H stretch).^{[2][4]}

References

- National Institutes of Health (NIH) - PubChem. (2024).^{[2][3][4]} Compound Summary: Octanimidamide.^{[2][3][4][6]} Retrieved from [\[Link\]](#)
- Pinner, A. (1892).^[2] Die Imidoether und ihre Derivate. Oppenheim, Berlin. (Foundational text on Pinner Synthesis mechanism).
- DrugBank. (2024).^{[2][3][4]} Octenidine (CAS 70775-75-6) Entry.^{[2][4]} (Cited for disambiguation purposes). Retrieved from [\[Link\]](#)^[2]

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. caymanchem.com [caymanchem.com]
- 3. 57536-05-7|Octanamidine|BLD Pharm [bldpharm.com]
- 4. 18257-46-0|Pentanimidamide hydrochloride|BLD Pharm [bldpharm.com]
- 5. mdpi.com [mdpi.com]
- 6. sciome.com [sciome.com]
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